

Famprofazone: An Obscure NSAID with a Complex Metabolic Profile

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Compound of Interest

Compound Name: Famprofazone

Cat. No.: B1672048

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Famprofazone is a non-steroidal anti-inflammatory drug (NSAID) belonging to the pyrazolone class, known for its analgesic, anti-inflammatory, and antipyretic properties.^[1] Despite its classification, the historical and developmental data typically available for pharmaceutical compounds are markedly absent in the public domain. The majority of available research focuses on its unique metabolism rather than its primary therapeutic applications.

Discovery and Development: A Scant History

Detailed information regarding the initial discovery, synthesis, and the developmental timeline of **famprofazone** is not readily available in scientific literature. It is known to be available over-the-counter in some regions, such as Taiwan, under brand names like 'Gewodin' and 'Gewolen'.^{[1][2]} However, comprehensive data on its preclinical and clinical trials, which would typically outline its efficacy, safety profile, and mechanism of action as an NSAID, are not extensively documented in accessible records.

A Focus on Metabolism

The overwhelming focus of scientific inquiry into **famprofazone** has been its metabolic conversion to methamphetamine and amphetamine.^{[1][2][3][4][5]} This metabolic pathway has significant implications, particularly in the context of sports anti-doping and workplace drug testing, as the use of **famprofazone** can lead to positive test results for amphetamines.^{[1][2][5]} Studies have shown that approximately 15-20% of an oral dose of **famprofazone** is metabolized into methamphetamine.^[1]

Quantitative Analysis of Famprofazone Metabolism

Several studies have quantified the urinary excretion of **famprofazone**'s metabolites. The following table summarizes key quantitative data from these studies.

Parameter	Study Population	Famprofazone Dose	Peak Methamphetamine Concentration (Urine)	Peak Amphetamine Concentration (Urine)	Time to Peak Concentration (Post-Dose)	Citation
Metabolite Concentration	Healthy Volunteers	Multiple Doses	5327 to 14,155 ng/mL	833 to 3555 ng/mL	12:22 to 48:45 h	[4]
Metabolite Concentration after Single Dose	6 Subjects	25 mg	901 to 2670 ng/mL	208 to 711 ng/mL	2-34 h	[5]
Metabolite Ratio in a Case Study	1 Athlete	Not specified	2688 ng/mL	462 ng/mL	Not specified	[6]

Experimental Protocols

The methodologies for key experiments cited in the literature predominantly revolve around the detection and quantification of **famprofazone** and its metabolites in biological samples.

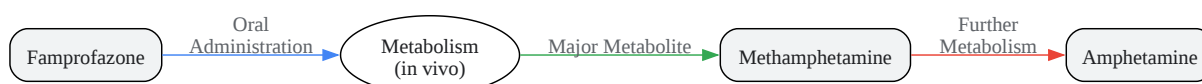
Urine Sample Analysis for **Famprofazone** Metabolites

- Objective: To quantify the concentration of methamphetamine and amphetamine in urine following the administration of **famprofazone**.
- Methodology:

- Sample Collection: Urine specimens are collected from subjects at timed intervals after the administration of a known dose of **famprofazone**.^[5]
- Screening: Immunoassay is used for the initial screening of the urine samples for the presence of amphetamines.^[5]
- Confirmation and Quantification: Gas chromatography-mass spectrometry (GC-MS) is employed to confirm the presence and determine the precise concentrations of methamphetamine and amphetamine.^{[4][5]}
- Enantiomeric Analysis: To distinguish between the different stereoisomers of the metabolites, a chiral derivatizing agent, such as S-(-)-N-trifluoroacetylprolyl chloride (TPC), is used prior to GC-MS analysis.^[7]

Visualizing the Metabolic Pathway

The metabolic conversion of **famprofazone** is a critical aspect of its pharmacology. The following diagram illustrates this process.

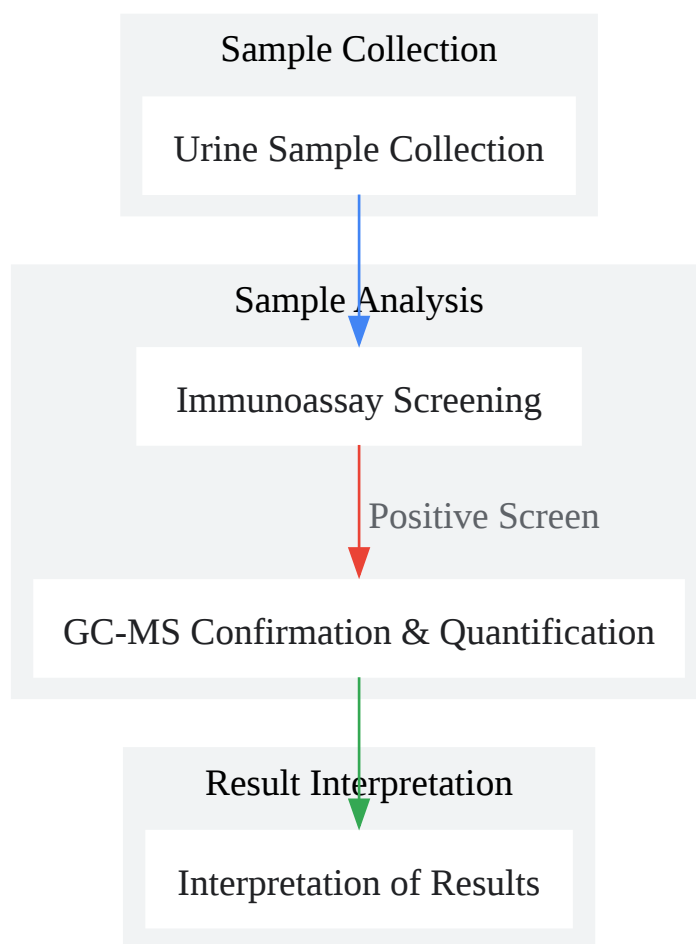


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Caption: Metabolic pathway of **Famprofazone**.

Experimental Workflow for Metabolite Analysis

The process of analyzing urine samples for **famprofazone** metabolites involves a series of steps from collection to confirmation.



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Caption: Workflow for **Famprofazone** metabolite analysis.

In conclusion, while **famprofazone** is categorized as an NSAID, the available scientific literature provides limited insight into its development and primary mechanism of action. The focus has been predominantly on its metabolism to controlled substances, a characteristic that has significant ramifications for drug testing and anti-doping efforts. Further research would be necessary to fully elucidate the history and complete pharmacological profile of this compound.

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